

# Proper Disposal Procedures for AMG 487 (S-enantiomer)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AMG 487 (S-enantiomer)

Cat. No.: B1434693

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This document provides essential safety and logistical information for the proper disposal of **AMG 487 (S-enantiomer)**, a potent and selective antagonist of the chemokine receptor CXCR3. The following procedural guidance is designed to ensure the safe handling and disposal of this compound in a laboratory setting, aligning with standard safety protocols and environmental responsibility.

## Chemical and Physical Properties

A summary of the key quantitative data for AMG 487 is presented below for easy reference.

Property	Value
Molecular Weight	603.59 g/mol [1][2][3]
Molecular Formula	C <sub>32</sub> H <sub>28</sub> F <sub>3</sub> N <sub>5</sub> O <sub>4</sub> [1][2][3]
Purity	≥98%[1][4][5]
Solubility	Soluble to 100 mM in DMSO[1]
60 mg/mL in DMSO[4]	
Insoluble in H <sub>2</sub> O[3]	
≥122 mg/mL in EtOH[3]	
Storage Temperature	-20°C[1][3][4]

## Hazard Assessment

According to available Safety Data Sheets (SDS), AMG 487 is not classified as a hazardous substance or mixture.[6][7] This classification is a primary determinant for the recommended disposal route. However, it is crucial to adhere to institutional and local regulations regarding the disposal of all chemical waste.

## Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the disposal of **AMG 487 (S-enantiomer)**. This protocol is based on general guidelines for the disposal of non-hazardous laboratory chemicals.[1][2][3][4][5]

### 1. Waste Identification and Segregation:

- Solid Waste: Collect un-used or surplus solid **AMG 487 (S-enantiomer)** in a clearly labeled, sealed container.
- Liquid Waste (Solutions): If **AMG 487 (S-enantiomer)** is in a solvent (e.g., DMSO), the disposal method will be dictated by the hazards of the solvent.

- For solutions in non-hazardous, water-miscible solvents, proceed to the aqueous waste disposal steps.
- For solutions in hazardous solvents, the mixture must be treated as hazardous waste and disposed of according to your institution's hazardous waste management guidelines.
- Contaminated Labware: Disposable labware (e.g., pipette tips, tubes) that has come into contact with **AMG 487 (S-enantiomer)** should be collected in a designated solid waste container.

## 2. Decontamination of Reusable Glassware:

- Wash contaminated glassware thoroughly with an appropriate solvent (e.g., ethanol or acetone) to remove all residues of **AMG 487 (S-enantiomer)**.
- Collect the initial solvent rinse as chemical waste.
- Follow with a standard laboratory detergent wash and rinse with deionized water.

## 3. Disposal of Non-Hazardous Solid Waste:

- For pure, solid **AMG 487 (S-enantiomer)** and contaminated disposable labware, place them in a securely sealed, and clearly labeled waste container.
- The label should indicate "Non-Hazardous Chemical Waste" and list the contents.
- Dispose of the container in the regular laboratory trash, in accordance with your institution's policies for non-hazardous solid waste.

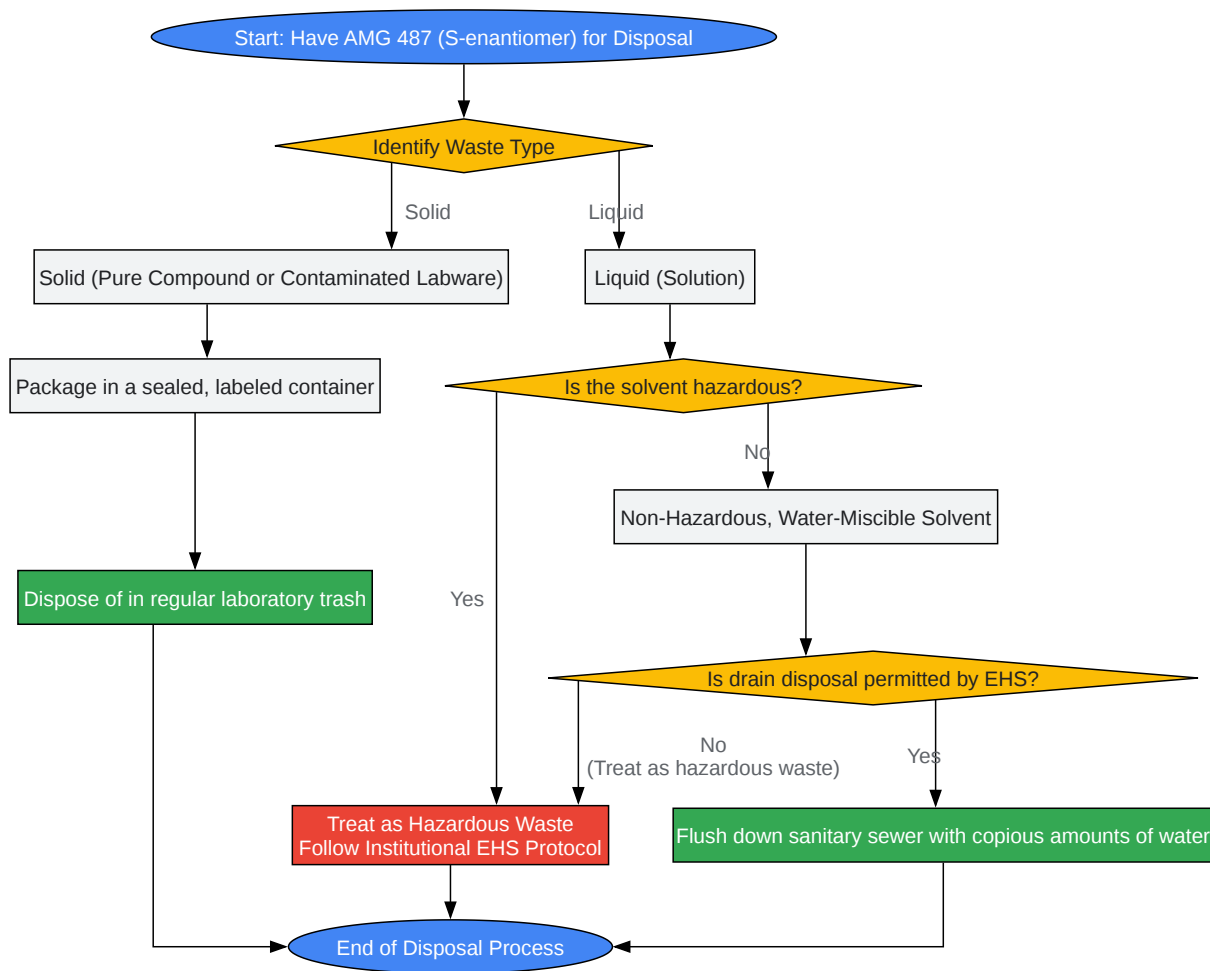
## 4. Disposal of Non-Hazardous Aqueous Waste:

- If **AMG 487 (S-enantiomer)** is in a small volume of a water-miscible, non-hazardous solvent, it may be permissible to dispose of it down the sanitary sewer.
- CRITICAL: Before drain disposal, ensure that this practice is permitted by your local wastewater authority and your institution's environmental health and safety (EHS) department.

- If permitted, flush with a large volume of water (at least 20 parts water to 1 part waste solution) to ensure adequate dilution.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **AMG 487 (S-enantiomer)**.



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Caption: Decision workflow for the disposal of **AMG 487 (S-enantiomer)**.

Disclaimer: The information provided is based on publicly available safety data and general laboratory waste disposal guidelines. Always consult your institution's specific Environmental Health and Safety (EHS) protocols and local regulations before disposing of any chemical waste.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)